

# Essential Safety and Operational Guide for 5-Bromo-2-(hydroxymethyl)phenol

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## Compound of Interest

Compound Name: **5-Bromo-2-(hydroxymethyl)phenol**

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **5-Bromo-2-(hydroxymethyl)phenol**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Immediate Precautions

**5-Bromo-2-(hydroxymethyl)phenol** is classified as harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin and serious eye irritation.[\[1\]](#) Immediate precautions include working in a well-ventilated area, avoiding the creation of dust, and preventing contact with skin and eyes.[\[1\]](#)

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **5-Bromo-2-(hydroxymethyl)phenol**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should be worn if there is a risk of splashing.	Protects against dust, splashes, and vapors which can cause serious eye irritation. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., Butyl, Viton, or Silver Shield®/4H® for extended contact). Nitrile gloves may be suitable for incidental splash protection but should be promptly replaced if contaminated.	Prevents skin contact, as the substance is harmful and can cause skin irritation. <a href="#">[2]</a>
Body Protection	A flame-retardant lab coat, fully buttoned, worn over long-sleeved clothing and long pants. Closed-toe shoes are required.	Protects against accidental skin exposure.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or if dust is generated, a NIOSH-approved respirator with an organic vapor cartridge and particulate prefilters is required.	Prevents inhalation of harmful dust and vapors. <a href="#">[1]</a> <a href="#">[2]</a>

## Quantitative Data Summary

The following table summarizes key quantitative data for **5-Bromo-2-(hydroxymethyl)phenol** and its parent compound, phenol, for reference.

Property	Value	Notes
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrO <sub>2</sub>	[3][4]
Molecular Weight	203.03 g/mol	[3][4]
Physical State	Solid	
Boiling Point	218.2°C at 760 mmHg	For 2-bromo-5-methyl-phenol, a structural isomer.[1]
Acute Oral Toxicity (LD50)	317 mg/kg (Rat)	Data for Phenol.[5] Specific data for 5-Bromo-2-(hydroxymethyl)phenol is not available.
Acute Dermal Toxicity (LD50)	630 mg/kg (Rabbit)	Data for Phenol.[5] Specific data for 5-Bromo-2-(hydroxymethyl)phenol is not available.
OSHA PEL (Permissible Exposure Limit)	TWA 5 ppm (19 mg/m <sup>3</sup> ) [skin]	For Phenol.[2][6] No specific PEL for 5-Bromo-2-(hydroxymethyl)phenol has been established.
NIOSH REL (Recommended Exposure Limit)	TWA 5 ppm (19 mg/m <sup>3</sup> ); C 15.6 ppm (60 mg/m <sup>3</sup> ) [15-minute] [skin]	For Phenol.[2][6] No specific REL for 5-Bromo-2-(hydroxymethyl)phenol has been established.

TWA: Time-Weighted Average; C: Ceiling Limit.

## Step-by-Step Handling and Disposal Plan

This section provides a detailed workflow for the safe handling and disposal of **5-Bromo-2-(hydroxymethyl)phenol**.

## Pre-Handling Procedures

- Consult Safety Data Sheet (SDS): Before beginning any work, thoroughly review the most current SDS for **5-Bromo-2-(hydroxymethyl)phenol**.
- Ensure Proper Ventilation: Verify that the chemical fume hood is certified and functioning correctly.
- Assemble Materials: Gather all necessary equipment, including PPE, spill containment materials, and labeled waste containers.
- Designate Work Area: Clearly define the area where the chemical will be handled to prevent cross-contamination.

## Handling Protocol

- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing and Transfer: Conduct all weighing and transfer operations within the chemical fume hood to minimize dust generation and inhalation exposure.
- Avoid Incompatibilities: Keep the compound away from strong oxidizing agents, strong bases, acids, and metals.<sup>[5]</sup>
- Solution Preparation: When dissolving the solid, slowly add it to the solvent to prevent splashing.

## Spill Management

- Evacuate and Ventilate: In case of a spill, evacuate non-essential personnel and ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collection: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water.

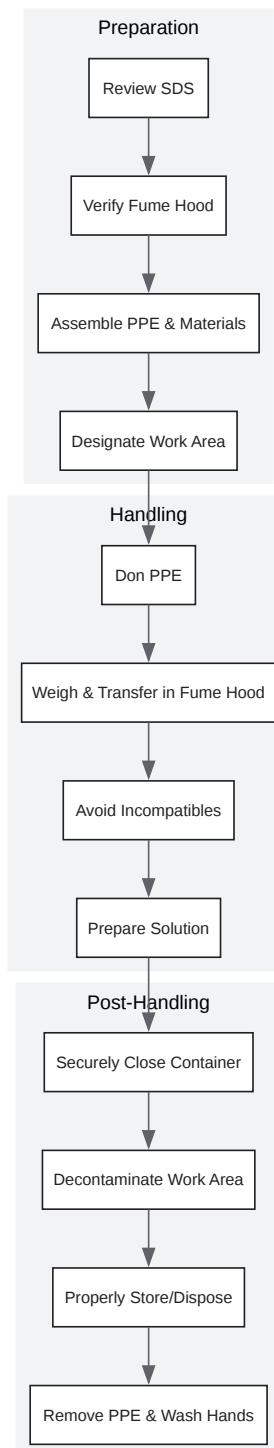
## Disposal Plan

- Waste Segregation: All waste contaminated with **5-Bromo-2-(hydroxymethyl)phenol**, including gloves, absorbent materials, and empty containers, must be collected in a designated and clearly labeled hazardous waste container.
- Disposal Method: The primary recommended disposal method is incineration at a licensed and approved hazardous waste facility.[\[1\]](#) Do not dispose of this chemical down the drain or in regular trash.
- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations for hazardous waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

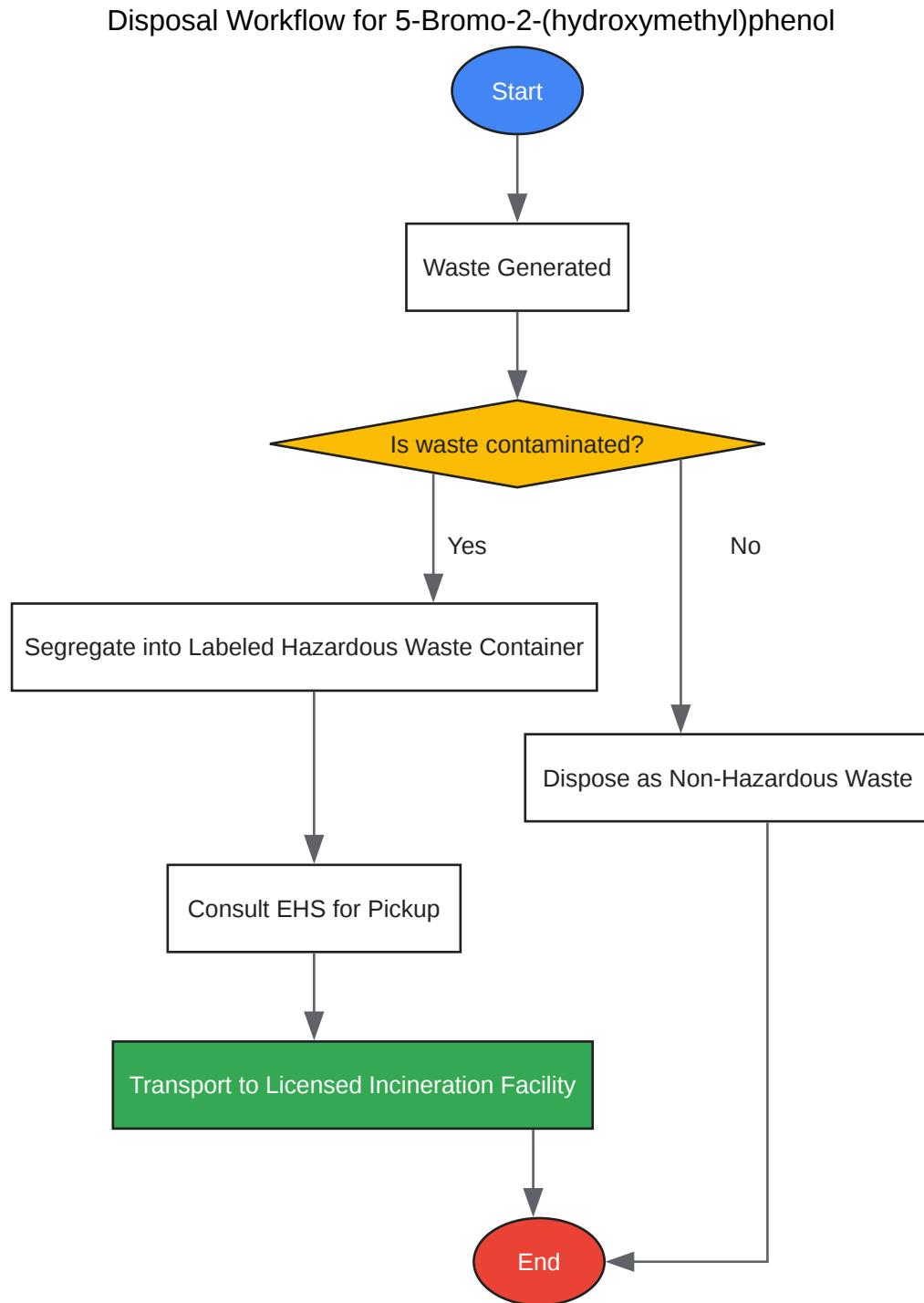
## Workflow Diagrams

The following diagrams illustrate the key operational workflows for handling and disposing of **5-Bromo-2-(hydroxymethyl)phenol**.

## Handling Workflow for 5-Bromo-2-(hydroxymethyl)phenol

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Caption: A flowchart illustrating the step-by-step process for safely handling **5-Bromo-2-(hydroxymethyl)phenol**.



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Caption: A decision-making flowchart for the proper disposal of waste contaminated with **5-Bromo-2-(hydroxymethyl)phenol**.

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